

What are the physical and chemical properties of 1-Cyano-4-fluoronaphthalene?

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Compound of Interest

Compound Name: 1-Cyano-4-fluoronaphthalene

Cat. No.: B076119

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An In-Depth Technical Guide to 1-Cyano-4-fluoronaphthalene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **1-Cyano-4-fluoronaphthalene**. The information is curated for professionals in research and development, offering detailed data, experimental protocols, and visual representations of key chemical processes and analytical workflows.

Physical Properties

1-Cyano-4-fluoronaphthalene is a solid at room temperature.^[1] While specific data for its boiling point and density are not readily available in the searched literature, properties of the closely related compound 1-fluoronaphthalene are provided for reference.

Table 1: Physical Properties of **1-Cyano-4-fluoronaphthalene** and Related Compounds

Property	1-Cyano-4-fluoronaphthalene	1-Fluoronaphthalene (for reference)
CAS Number	13916-99-9 [1] [2]	321-38-0 [3]
Molecular Formula	C ₁₁ H ₆ FN [1] [2]	C ₁₀ H ₇ F [3]
Molecular Weight	171.17 g/mol [1]	146.16 g/mol [3]
Melting Point	89-91 °C [2]	-13 °C [4]
Boiling Point	Data not available	215 °C [4]
Density	Data not available	1.1322 g/mL at 20 °C [4]
Physical Form	Solid [1]	Liquid [4]

Solubility:

1-Cyano-4-fluoronaphthalene is expected to be soluble in common organic solvents, a characteristic typical of aromatic nitriles. While specific quantitative solubility data is not available, the related compound 1-fluoronaphthalene is known to be soluble in organic solvents such as ethanol, methanol, and dichloromethane, but insoluble in water.[\[3\]](#)

Chemical Properties

The chemical reactivity of **1-Cyano-4-fluoronaphthalene** is dictated by the interplay of the cyano and fluoro substituents on the naphthalene ring.

Reactivity of the Cyano Group:

The cyano group (-CN) is a versatile functional group that can undergo a variety of transformations:

- Hydrolysis: The nitrile can be hydrolyzed under acidic or basic conditions to yield the corresponding carboxylic acid, 4-fluoro-1-naphthoic acid. This reaction is a standard transformation for nitriles.[\[5\]](#)
- Reduction: The cyano group can be partially reduced to an aldehyde (4-fluoro-1-naphthaldehyde) using reducing agents like diisobutylaluminium hydride (DIBAL-H).

Complete reduction can lead to the corresponding amine.[\[6\]](#)

Reactivity of the Fluoro Group and Naphthalene Ring:

The fluorine atom and the naphthalene ring itself are susceptible to specific reactions:

- Nucleophilic Aromatic Substitution (SNAr): The fluorine atom, activated by the electron-withdrawing cyano group, can be displaced by strong nucleophiles. This is a common reaction for fluoroaromatic compounds.[\[7\]](#)[\[8\]](#)
- Electrophilic Aromatic Substitution: The naphthalene ring can undergo electrophilic substitution reactions, such as nitration, halogenation, and sulfonation. The positions of substitution will be directed by the existing cyano and fluoro groups. Naphthalene itself is more reactive than benzene in these reactions.[\[9\]](#)

Spectral Data

Definitive spectral data for **1-Cyano-4-fluoronaphthalene** is limited in the available literature. However, typical spectral characteristics can be inferred from related structures and general principles of spectroscopy.

Table 2: Expected Spectral Characteristics of **1-Cyano-4-fluoronaphthalene**

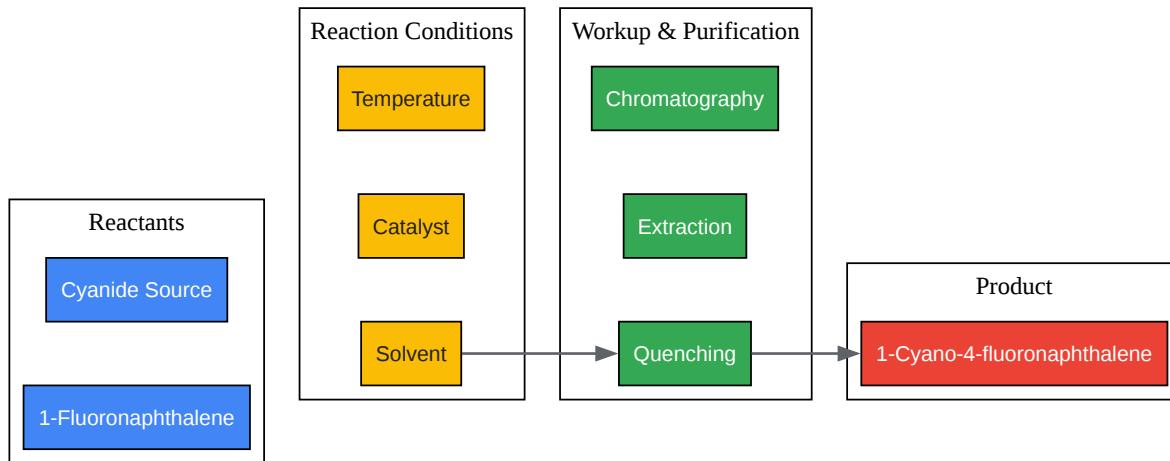
Technique	Expected Observations
¹ H NMR	Aromatic protons would appear in the downfield region (typically 7.0-8.5 ppm). The electron-withdrawing nature of the cyano and fluoro groups would influence the specific chemical shifts of the neighboring protons.[10]
¹³ C NMR	The carbon of the cyano group would appear around 115-125 ppm. The carbon attached to the fluorine atom would show a large C-F coupling constant. Aromatic carbons would resonate in the 110-160 ppm range.[8][11]
FT-IR	A sharp, strong absorption band characteristic of the C≡N stretch would be expected in the range of 2220-2260 cm ⁻¹ . C-F stretching vibrations would appear in the 1000-1400 cm ⁻¹ region. Aromatic C-H and C=C stretching bands would also be present.[12]
Mass Spectrometry	The molecular ion peak (M ⁺) would be observed at an m/z corresponding to the molecular weight of the compound (171.17). Fragmentation patterns would likely involve the loss of HCN and other characteristic fragments of the naphthalene ring.[13]

Experimental Protocols

Detailed methodologies for key experiments relevant to the characterization of **1-Cyano-4-fluoronaphthalene** are provided below.

Synthesis of 1-Cyano-4-fluoronaphthalene

A potential synthetic route involves the cyanation of 1-fluoronaphthalene. The following diagram illustrates a generalized workflow for this transformation.



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Caption: Generalized workflow for the synthesis of **1-Cyano-4-fluoronaphthalene**.

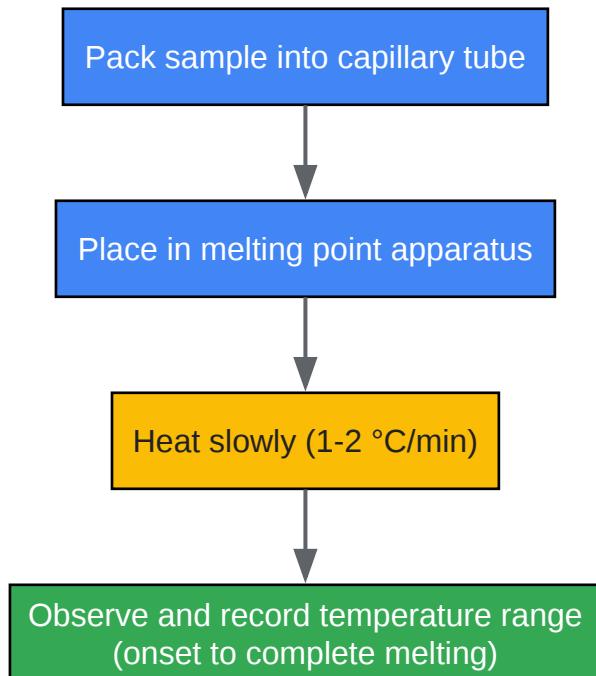
Detailed Protocol (Illustrative):

- Reaction Setup: In a reaction vessel, dissolve 1-fluoronaphthalene in a suitable aprotic polar solvent such as DMF or DMSO.
- Addition of Reagents: Add a cyanide source, such as sodium cyanide or potassium cyanide, and a palladium or nickel catalyst.
- Reaction Conditions: Heat the mixture to an elevated temperature (e.g., 100-150 °C) and stir for several hours until the reaction is complete, as monitored by TLC or GC.
- Workup: Cool the reaction mixture and quench with water. Extract the product into an organic solvent like ethyl acetate.
- Purification: Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain pure **1-Cyano-4-fluoronaphthalene**.

Determination of Physical Properties

The following diagrams outline the standard laboratory procedures for determining key physical properties.

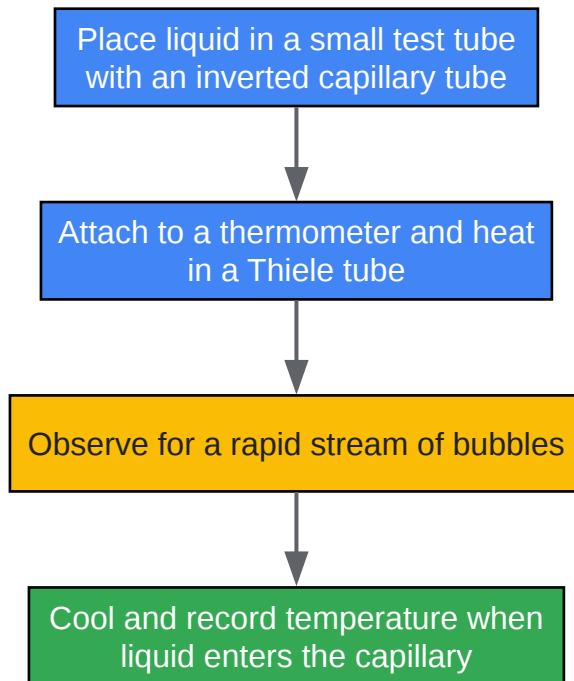
Melting Point Determination:



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Caption: Workflow for melting point determination.

Boiling Point Determination (Micro method):



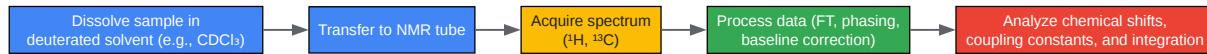
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Caption: Workflow for micro boiling point determination.

Spectroscopic Analysis Workflows

The following diagrams illustrate the general workflows for obtaining key spectral data.

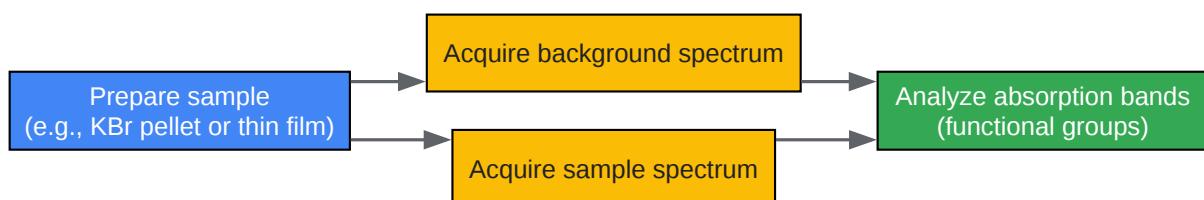
Nuclear Magnetic Resonance (NMR) Spectroscopy:



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Caption: General workflow for NMR spectroscopic analysis.

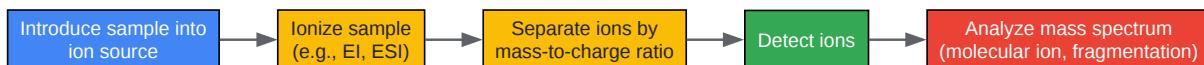
Fourier-Transform Infrared (FT-IR) Spectroscopy:



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Caption: General workflow for FT-IR spectroscopic analysis.

Mass Spectrometry (MS):



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Caption: General workflow for mass spectrometric analysis.

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